

Technical Deep Dive: 4-Cyclohexylcyclohexanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Cyclohexylcyclohexanol

CAS No.: 7335-42-4

Cat. No.: B7800581

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Molecular Weight, Stereochemical Control, and Applications in Soft Matter Physics

Executive Summary

4-Cyclohexylcyclohexanol (

) is a bicyclic secondary alcohol that serves as a critical rigid scaffold in the synthesis of liquid crystalline materials and pharmaceutical bioisosteres.[1] With a molecular weight of 182.30 g/mol, its utility is defined not merely by its mass, but by its stereochemistry. The molecule exists as cis and trans diastereomers; the trans isomer, possessing a linear, rod-like (calamitic) geometry, is thermodynamically preferred for mesophase formation in display technologies.

This guide details the physicochemical profile, stereoselective synthesis, and analytical validation of **4-cyclohexylcyclohexanol**, emphasizing the "trans-selective" protocols required for high-value applications.

Part 1: Physicochemical Profile & Molecular Weight[1][2]

The molecular weight of **4-cyclohexylcyclohexanol** is derived from its formula

[1][2] Precise stoichiometry is essential for calculating molar ratios in hydrogenation reactions where catalyst loading is weight-dependent.[1]

Stoichiometric Breakdown

Element	Count	Atomic Mass (g/mol)	Total Mass Contribution
Carbon (C)	12	12.011	144.132
Hydrogen (H)	22	1.008	22.176
Oxygen (O)	1	15.999	15.999
Total MW	182.307 g/mol		

Key Physical Properties

Note: Properties vary significantly between the mixture, pure cis, and pure trans forms.[3]

Property	Value (General/Trans)	Context
CAS Number	2433-14-9 (Mix)	Trans: 7335-42-4 Cis: 7335-11-7
Appearance	White crystalline solid	Waxy texture in cis-rich mixtures
Melting Point	94–98 °C (Mix)	Pure trans often exhibits higher crystallinity
Boiling Point	~284 °C (760 mmHg)	High thermal stability due to bicyclic framework
Density	0.993 g/cm ³	Solid phase density
Solubility	Soluble in EtOH, DCM, Toluene	Insoluble in water (Lipophilic scaffold)

Part 2: Stereoselective Synthesis

Objective: Synthesize **4-cyclohexylcyclohexanol** from 4-phenylphenol (or 4-cyclohexylphenol) with control over the cis/trans ratio.

The Challenge of Stereocontrol

The hydrogenation of the aromatic ring creates new stereocenters.

- Kinetic Product (Cis): Hydrogen adds to the same face of the aromatic ring (syn-addition), typically favored by Rhodium (Rh) or Ruthenium (Ru) catalysts under mild conditions.
- Thermodynamic Product (Trans): The "equatorial-equatorial" conformation is energetically more stable (~2-3 kcal/mol lower energy).^[1] Palladium (Pd) catalysts at higher temperatures/pressures, or acidic conditions, facilitate isomerization to the trans form via a keto-enol intermediate mechanism.

Protocol: High-Pressure Hydrogenation (Trans-Selective)

Targeting the liquid crystal precursor.^[1]

- Reagents: 4-Phenylphenol (Substrate), 5% Pd/C (Catalyst), Isopropanol (Solvent).^[1]
- Equipment: High-pressure autoclave (Hastelloy or Stainless Steel).
- Procedure:
 - Loading: Charge autoclave with substrate (0.5 M concentration) and catalyst (5 wt% loading relative to substrate).
 - Purge: Purge headspace 3x with

, then 3x with

^[1]
 - Reaction: Pressurize to 50 bar (725 psi)

. Heat to 150°C.

- Causality: The high temperature (150°C) is critical.[1] While hydrogenation occurs at lower temps, the elevated thermal energy overcomes the activation barrier for the reversible dehydrogenation-rehydrogenation cycle on the Pd surface, allowing the molecule to equilibrate to the thermodynamically stable trans isomer.
- Workup: Filter catalyst while hot (to prevent product precipitation). Evaporate solvent.[1] Recrystallize from hexane to enrich the trans isomer further.

Synthesis Workflow Visualization



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Caption: Figure 1. Thermodynamic control pathway for maximizing trans-isomer yield via Pd-catalyzed hydrogenation.

Part 3: Analytical Characterization

Trustworthiness: You cannot rely on melting point alone due to the depression caused by isomeric mixtures.[1] NMR is the gold standard for validation.[1]

NMR Spectroscopy (NMR)

Differentiation relies on the Karplus relationship regarding coupling constants (

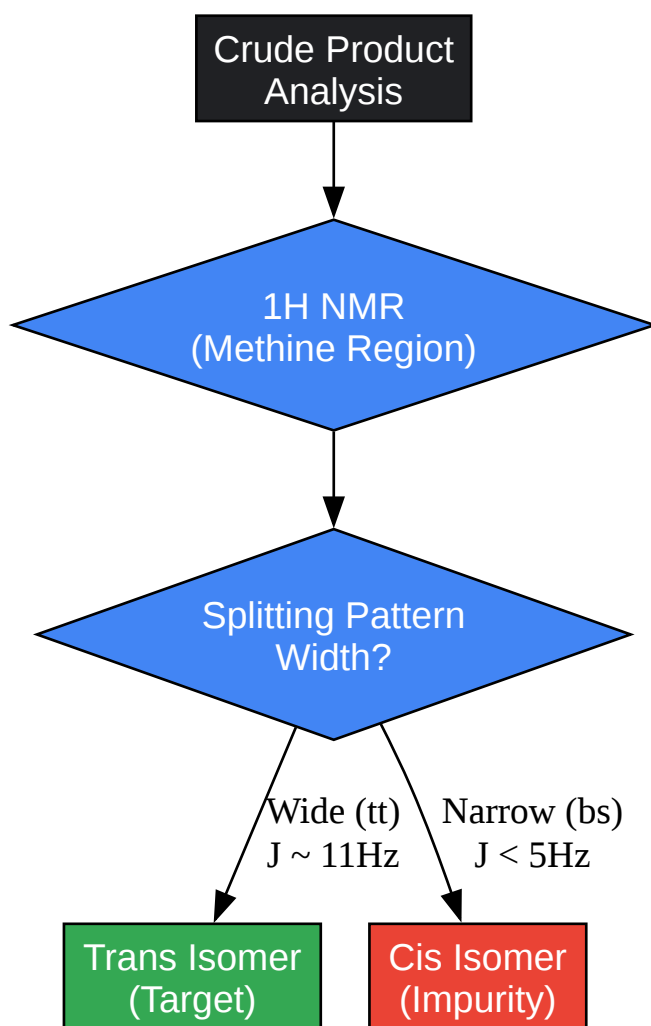
) of the proton at the C1 position (

).

- Trans Isomer (Equatorial OH, Axial H):
 - The methine proton is Axial.[1]
 - It has two large anti-periplanar couplings with adjacent axial protons (Hz).[1]

- Signal: Appears as a broad triplet of triplets (tt) or multiplet with wide splitting width (~25 Hz total width).[1]
- Shift: Typically
3.4 - 3.6 ppm.[1]
- Cis Isomer (Axial OH, Equatorial H):
 - The methine proton is Equatorial.[1]
 - It lacks large anti-periplanar couplings; only small gauche couplings (Hz) exist.[1]
 - Signal: Appears as a narrow multiplet or broad singlet (total width < 10 Hz).[1]
 - Shift: Typically downfield shifted relative to trans (3.9 - 4.1 ppm) due to 1,3-diaxial interactions.[1]

Analytical Decision Logic[1][2]



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Caption: Figure 2. NMR-based decision tree for stereochemical assignment of the cyclohexyl ring.

Part 4: Applications in Material Science

The molecular weight and rigidity of **4-cyclohexylcyclohexanol** make it a cornerstone in Liquid Crystal (LC) technology.^[1]

Dielectric Anisotropy & Nematic Phases

Modern displays (TFT-LCD) require mixtures of liquid crystals that exhibit a nematic phase (orientational order without positional order) over a wide temperature range.^[1]

- **Role of the Scaffold:** The trans-4-cyclohexylcyclohexyl core provides a rigid, rod-like (calamitic) structure.^[1] This geometry is essential for mesophase stability.^[1] The cis isomer is "bent" and disrupts liquid crystalline packing, acting as a defect.
- **Derivatization:** The hydroxyl group is rarely used "as is" in displays.^[1] It acts as a handle for functionalization—typically esterification or etherification—to attach polar "head" groups (like fluorinated benzenes) or non-polar "tails" (alkyl chains).^[1]
- **Low Viscosity:** Cyclohexyl-based LCs have lower rotational viscosity compared to their biphenyl counterparts, leading to faster switching speeds (response times) in displays.^[1]

Pharmaceutical Bioisosteres

In drug discovery, the 4-cyclohexylcyclohexyl group serves as a lipophilic spacer.^[1]

- **Bioisosterism:** It mimics the spatial occupancy of a biphenyl group but with different electronic properties (non-aromatic, hybridized).
- **Metabolic Stability:** The saturated rings are generally more resistant to oxidative metabolism (CYP450) than electron-rich aromatic systems.^[1]

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